

Physical properties of Bismuth trichloride (melting point, boiling point, density)

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Compound of Interest

Compound Name: *Bismuth trichloride*

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An In-depth Technical Guide to the Physical Properties of Bismuth Trichloride

This technical guide provides a comprehensive overview of the key physical properties of **Bismuth Trichloride** (BiCl_3), a compound of significant interest in various chemical and pharmaceutical applications. This document is intended for researchers, scientists, and professionals in drug development, offering precise data and outlining the fundamental experimental methodologies for its characterization.

Core Physical Properties

Bismuth trichloride is a yellowish-white crystalline solid that is hygroscopic in nature.^{[1][2]} It is a covalent compound with a pyramidal molecular structure in its gaseous state.^[3] In the presence of moisture, it readily hydrolyzes to form bismuth oxychloride (BiOCl) and hydrochloric acid.^[4] Due to its reactivity with water, handling in a dry, inert atmosphere is crucial for maintaining its purity.

The essential physical constants for **Bismuth Trichloride** are summarized in the table below. These values represent a consensus from various reputable chemical data sources.

Physical Property	Value	Units	Citations
Melting Point	230 - 233.5	°C	[1][5][6][7]
Boiling Point	441 - 447	°C	[1][5][6][7][8]
Density	4.75 - 4.79	g/cm ³	[1][6][8][9]

Experimental Protocols for Property Determination

The following sections detail the standard laboratory protocols for determining the melting point, boiling point, and density of a solid inorganic compound such as **Bismuth Trichloride**. These methodologies are foundational and can be adapted based on available instrumentation and required precision.

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of finely powdered, dry **Bismuth Trichloride** is packed into a capillary tube to a height of 2-3 mm.[10][11] Proper packing is essential for accurate measurement.
- **Apparatus:** A calibrated melting point apparatus (such as a Mel-Temp or a similar digital instrument) is used.[11][12] The apparatus consists of a heated block to hold the capillary tube, a thermometer or temperature probe, and a viewing lens to observe the sample.[11]
- **Heating:** The sample is heated at a controlled rate. An initial rapid heating can be used to approach the expected melting point, followed by a slower rate (1-2 °C per minute) as the melting point is neared to ensure thermal equilibrium.[12]
- **Observation:** The melting range is recorded from the temperature at which the first liquid droplet is observed to the temperature at which the entire sample becomes a clear liquid.[10] For pure **Bismuth Trichloride**, this range is expected to be narrow.

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Methodology: Thiele Tube Method

This micro-method is suitable for determining the boiling point with a small amount of substance.

- **Sample Preparation:** A small quantity (a few milliliters) of molten **Bismuth Trichloride** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed within the test tube containing the sample.[\[13\]](#)[\[14\]](#)
- **Apparatus:** The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil) to ensure uniform heating.[\[13\]](#)[\[15\]](#)
- **Heating:** The side arm of the Thiele tube is gently heated, which circulates the oil and heats the sample evenly.[\[14\]](#)[\[15\]](#)
- **Observation:** As the temperature rises, air trapped in the capillary tube will be expelled.[\[15\]](#) When the boiling point is reached, a continuous stream of bubbles will emerge from the open end of the capillary tube.[\[13\]](#) The heat is then removed. The boiling point is the temperature recorded at the exact moment the bubbling stops and the liquid is drawn back into the capillary tube.[\[13\]](#)[\[15\]](#)

Density is an intrinsic property of a substance, defined as its mass per unit volume.

Methodology: Water Displacement (for non-reactive solids)

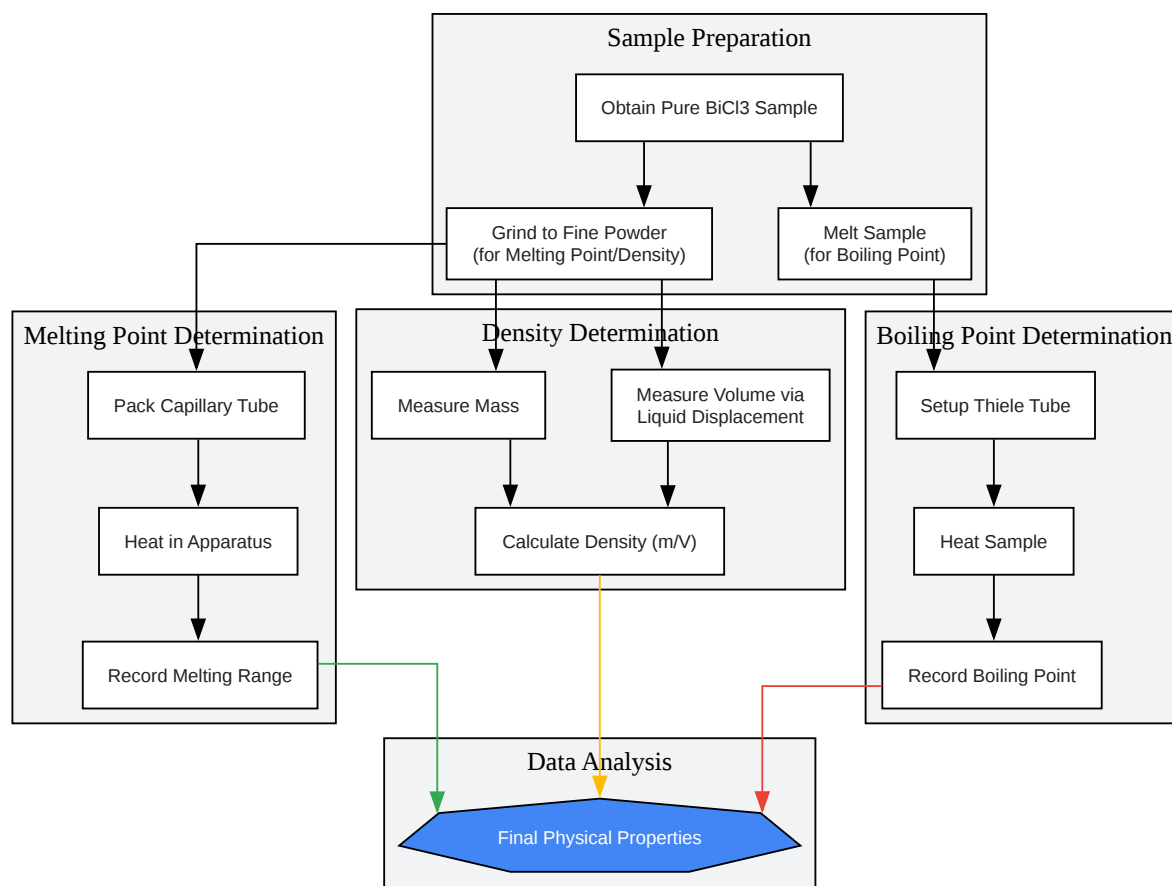
Given that **Bismuth Trichloride** reacts with water, this standard method must be modified by using a non-reactive liquid in which BiCl_3 is insoluble.

- **Mass Measurement:** The mass of a sample of **Bismuth Trichloride** is accurately determined using an analytical balance.
- **Volume Measurement by Liquid Displacement:**
 - A graduated cylinder is filled with a known volume of a non-reactive, inert liquid (e.g., a dry, non-polar solvent in which BiCl_3 is insoluble).

- The **Bismuth Trichloride** sample is carefully added to the graduated cylinder, ensuring it is fully submerged.
- The new volume of the liquid is recorded. The difference between the final and initial volumes represents the volume of the **Bismuth Trichloride** sample.^[16]
- Calculation: The density is calculated by dividing the measured mass by the determined volume.^[16]

Workflow Visualization

The following diagram illustrates the general experimental workflow for the characterization of the physical properties of a chemical compound like **Bismuth Trichloride**.



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Caption: Experimental workflow for determining the physical properties of **Bismuth Trichloride**.

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